

6-Bromohexanoic acid CAS number 4224-70-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromohexanoic acid

Cat. No.: B134931

[Get Quote](#)

An In-depth Technical Guide to **6-Bromohexanoic Acid** (CAS: 4224-70-8)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromohexanoic acid, identified by the CAS number 4224-70-8, is an organobromine compound with significant utility in various scientific and industrial fields.[1][2] Also known as 6-bromocaproic acid, it is a bifunctional molecule featuring a carboxylic acid group and a terminal bromine atom.[3][4] This structure makes it a highly versatile intermediate in organic synthesis. The bromine atom serves as a good leaving group, rendering the terminal carbon electrophilic and prime for nucleophilic substitution, while the carboxylic acid group allows for a range of derivatization reactions.[5] Its primary importance lies in its role as a linker or spacer molecule and as a building block for more complex molecules in pharmaceutical development, polymer chemistry, and biochemical research.[5][6]

Physicochemical and Spectroscopic Data

The fundamental properties of **6-Bromohexanoic acid** are summarized below. It typically appears as a white to off-white or light orange crystalline solid.[2][6]

Table 1: Physicochemical Properties of **6-Bromohexanoic Acid**

Property	Value	Reference
CAS Number	4224-70-8	[3]
Molecular Formula	C ₆ H ₁₁ BrO ₂	[6]
Molecular Weight	195.05 g/mol	[3][7]
Appearance	White to off-white/beige crystalline solid	[6][8]
Melting Point	32-34 °C	[3][7][8]
Boiling Point	165-170 °C at 20 mmHg (27 hPa)	[3][7][8]
Flash Point	95 °C (203 °F) - closed cup	[3][8]
Solubility	Soluble in methanol (0.1 g/mL)	[2][8]
InChI Key	NVRVNSHHLPQGCU-UHFFFAOYSA-N	[3][7]
SMILES	OC(=O)CCCCCBr	[3][7]

Safety and Handling

6-Bromohexanoic acid is classified as a hazardous substance and requires careful handling in a laboratory setting. It is corrosive and can cause severe skin burns and eye damage.[9][10] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should always be used.[3][11]

Table 2: GHS Safety Information for **6-Bromohexanoic Acid**

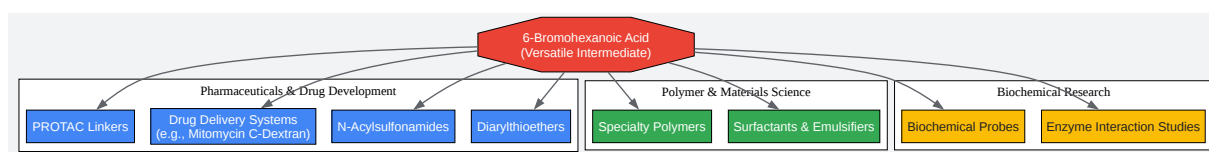
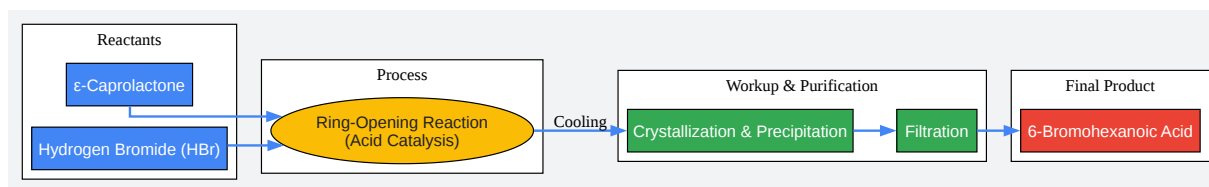
Category	Information	Reference
Pictogram	GHS05 (Corrosion)	[3]
Signal Word	Danger	[3][9]
Hazard Statement	H314: Causes severe skin burns and eye damage	[3][10]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501	[3][10][11]
Storage Class	8A - Combustible corrosive hazardous materials	[3]
Transport Information	UN Number: 3261, Hazard Class: 8, Packing Group: II	[8]

Work should be conducted in a well-ventilated area or under a chemical fume hood.[9][11]

Store containers tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.[9]

Synthesis and Experimental Protocols

The most prevalent and industrially scalable method for synthesizing **6-bromohexanoic acid** is through the acid-catalyzed ring-opening of ϵ -caprolactone.[5] This method is favored for its high efficiency and the ready availability of the starting material.[5][12]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 6-Bromohexanoic acid | 4224-70-8 [chemicalbook.com]
2. Page loading... [guidechem.com]
3. 6-Bromohexanoic acid 97 4224-70-8 [sigmaaldrich.com]
4. 4224-70-8 Cas No. | 6-Bromohexanoic acid | Apollo [store.apolloscientific.co.uk]
5. 6-Bromohexanoic acid | 4224-70-8 | Benchchem [benchchem.com]
6. chemimpex.com [chemimpex.com]

- 7. 6-Bromohexanoic acid 97 4224-70-8 [sigmaaldrich.com]
- 8. 6-Bromohexanoic acid - Safety Data Sheet [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. 6-Bromohexanoic acid SDS - Download & Subscribe for Updates [sdsmanager.com]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- 12. CN100519504C - Method for making 6-bromocaproic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [6-Bromohexanoic acid CAS number 4224-70-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134931#6-bromohexanoic-acid-cas-number-4224-70-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com